Application Note: High-Throughput Analysis of Flufenoxuron Residues in Honey

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Compound of Interest	
Compound Name:	Flufenoxuron-d3
Cat. No.:	B15608782

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Abstract

This application note details a robust and efficient method for the determination of flufenoxuron, a benzoylurea insecticide, in complex honey matrices. The protocol employs a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation procedure, followed by analysis using High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS). This method provides high sensitivity and selectivity for the quantification of flufenoxuron, ensuring food safety and facilitating environmental monitoring. The described workflow is optimized for high-throughput screening of honey samples.

Introduction

Flufenoxuron is a widely utilized insecticide and acaricide that acts by inhibiting chitin biosynthesis in insects.[1] Its potential for accumulation in honey, a natural product consumed globally, necessitates reliable analytical methods for its detection to safeguard consumer health. Honey's complex composition, rich in sugars and other organic compounds, presents a significant analytical challenge, often leading to matrix effects that can interfere with accurate quantification.[2][3]

The QuEChERS methodology has emerged as a preferred technique for pesticide residue analysis in various food matrices due to its simplicity, speed, and minimal solvent consumption. [4][5] This application note provides a detailed protocol for a modified QuEChERS extraction

and cleanup, tailored for the analysis of flufenoxuron in honey, followed by sensitive detection with LC-MS/MS.

Experimental Protocols

Materials and Reagents

- Flufenoxuron analytical standard (>97% purity)

- Acetonitrile (HPLC grade)

- Ethyl acetate (analytical grade)

- Water (HPLC or Milli-Q grade)

- Magnesium sulfate (anhydrous)

- Sodium chloride

- Primary secondary amine (PSA) sorbent

- C18 sorbent

- Formic acid (analytical grade)

- Ammonium formate (analytical grade)

- 50 mL polypropylene centrifuge tubes

- 15 mL polypropylene centrifuge tubes for dSPE

- Syringe filters (0.22 μm)

Equipment

- High-speed centrifuge

- Vortex mixer

- Analytical balance

- LC-MS/MS system (e.g., Agilent, Shimadzu, or equivalent) equipped with an electrospray ionization (ESI) source

- Reversed-phase C18 analytical column (e.g., 2.1 x 50 mm, 1.8 μm)

Sample Preparation: Modified QuEChERS Protocol

- Sample Homogenization and Weighing: Weigh 5.0 g of a representative honey sample into a 50 mL polypropylene centrifuge tube.[4][6]

- Dilution: Add 10.0 mL of ultrapure water to the tube and vortex for 2 minutes to ensure complete dissolution of the honey.[4]

- Extraction:

  - Add 10.0 mL of an acetonitrile and ethyl acetate solution (70:30, v/v).[4]

  - Add QuEChERS extraction salts: 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride.

  - Immediately cap and shake the tube vigorously for 2 minutes.

- Centrifugation: Centrifuge the tube at ≥4000 rpm for 5 minutes.

- Dispersive Solid-Phase Extraction (dSPE) Cleanup:

  - Transfer a 6 mL aliquot of the upper organic layer into a 15 mL dSPE tube containing 900 mg of anhydrous magnesium sulfate, 150 mg of PSA, and 150 mg of C18 sorbent.

  - Vortex the dSPE tube for 1 minute.

- Final Centrifugation: Centrifuge the dSPE tube at ≥4000 rpm for 5 minutes.

- Filtration and Analysis:

  - Take an aliquot from the supernatant and filter it through a 0.22 μm syringe filter into an autosampler vial.

  - The sample is now ready for LC-MS/MS analysis.
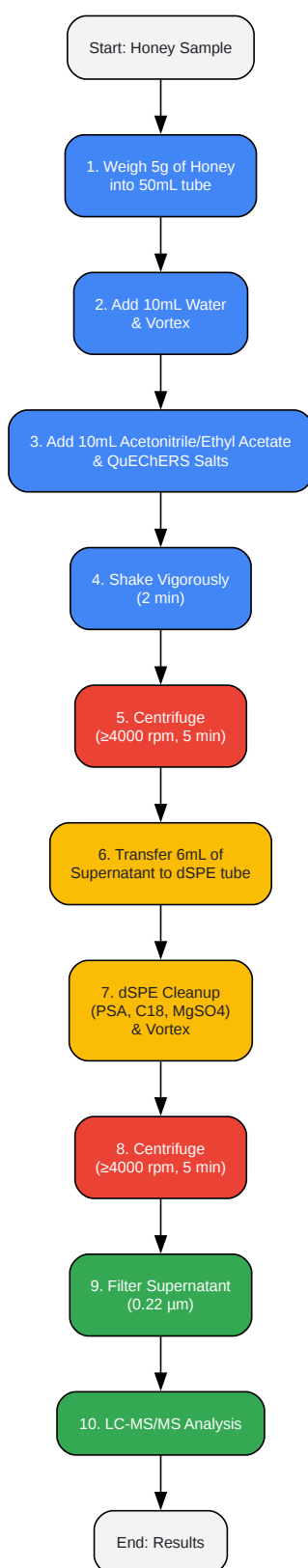
LC-MS/MS Analysis

- LC Column: Zorbax SB-C18 reverse phase column (2.1×50 mm, 1.8 µm) or equivalent.

- Mobile Phase:

    - A: Water with 0.1% formic acid and 5 mM ammonium formate.[6]

    - B: Acetonitrile/Methanol (50/50, v/v) with 0.1% formic acid and 5 mM ammonium formate. [6]

- Flow Rate: 0.4 mL/min.[6]

- Injection Volume: 5-10 µL.

- Ionization Mode: Electrospray Ionization, Positive (ESI+).[4]

- Detection: Multiple Reaction Monitoring (MRM). The precursor and product ions for flufenoxuron should be optimized. A potential transition is QI 489.1 > 158.0.[4]

Quantitative Data Summary

The following table summarizes typical performance data for the analysis of pesticides in honey using modified QuEChERS and LC-MS/MS, which can be expected for flufenoxuron analysis.

Parameter	Typical Value	Reference(s)
Recovery	70-120%	[7][8][9]
Repeatability (RSD)	< 20%	[7][9]
Limit of Detection (LOD)	0.0001 - 0.005 mg/kg	[4][7][10]
Limit of Quantification (LOQ)	0.0002 - 0.025 mg/kg	[4][7][10]
Linearity (r^2)	> 0.99	[9]

Experimental Workflow Diagram

```
         ┌─────────────────────┐
         │  Start: Honey Sample │
         └─────────────────────┘
                    │
                    ▼
         ┌─────────────────────┐
         │ 1. Weigh 5g of Honey │
         │    into 50mL tube    │
         └─────────────────────┘
                    │
                    ▼
         ┌─────────────────────┐
         │  2. Add 10mL Water   │
         │      & Vortex        │
         └─────────────────────┘
                    │
                    ▼
    ┌───────────────────────────────┐
    │ 3. Add 10mL Acetonitrile/Ethyl │
    │  Acetate & QuEChERS Salts      │
    └───────────────────────────────┘
                    │
                    ▼
         ┌─────────────────────┐
         │  4. Shake Vigorously │
         │        (2 min)       │
         └─────────────────────┘
                    │
                    ▼
         ┌─────────────────────┐
         │    5. Centrifuge     │
         │  (≥4000 rpm, 5 min)  │
         └─────────────────────┘
                    │
                    ▼
         ┌─────────────────────┐
         │ 6. Transfer 6mL of   │
         │ Supernatant to dSPE  │
         │         tube         │
         └─────────────────────┘
                    │
                    ▼
         ┌─────────────────────┐
         │   7. dSPE Cleanup    │
         │ (PSA, C18, MgSO4)    │
         │      & Vortex        │
         └─────────────────────┘
                    │
                    ▼
         ┌─────────────────────┐
         │    8. Centrifuge     │
         │  (≥4000 rpm, 5 min)  │
         └─────────────────────┘
                    │
                    ▼
         ┌─────────────────────┐
         │ 9. Filter Supernatant│
         │       (0.22 µm)      │
         └─────────────────────┘
                    │
                    ▼
         ┌─────────────────────┐
         │ 10. LC-MS/MS Analysis│
         └─────────────────────┘
                    │
                    ▼
         ┌─────────────────────┐
         │    End: Results      │
         └─────────────────────┘
```

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Caption: Workflow for Flufenoxuron Sample Preparation in Honey.

Conclusion

The modified QuEChERS method coupled with LC-MS/MS analysis provides a highly effective and efficient workflow for the determination of flufenoxuron residues in honey. The protocol is characterized by its simplicity, speed, and high sensitivity, making it suitable for routine monitoring and quality control in food safety laboratories. The detailed steps and expected performance metrics outlined in this application note serve as a valuable resource for researchers and analytical scientists.

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